

Synthesis of Fe(II)EDTA and Related Compounds

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Compound Focus: Iron(II)-edta

CAS No.: 15651-72-6

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You can prepare Fe-EDTA complexes from various starting materials. The following table summarizes two common synthesis paths for the ferric sodium EDTA (NaFeEDTA) compound, which shares close relevance with Fe(II)EDTA preparation [1].

Starting Material	Key Reagents & Quantities	Procedure Summary	Final Product & Key Indicator
Ethylenediaminetetraacetic Acid (H ₄ EDTA) [1]	2.92 g H ₄ EDTA, 2.70 g FeCl ₃ •6H ₂ O, 1.92 g NaHCO ₃ , in 20 mL H ₂ O	Dissolve H ₄ EDTA and FeCl ₃ •6H ₂ O in water, heat. Gradually add NaHCO ₃ . Stir until turbid. Filter, wash with ethanol and water, dry at 50°C for 24 hours.	NaFeEDTA•3H₂O (crystalline powder). Color change (yellow to orange) indicates reaction progression.
Disodium Ethylenediaminetetraacetate (Na ₂ H ₂ EDTA•2H ₂ O) [1]	3.72 g Na ₂ H ₂ EDTA•2H ₂ O, 2.70 g FeCl ₃ •6H ₂ O, in 20 mL H ₂ O	Dissolve Na ₂ H ₂ EDTA•2H ₂ O and FeCl ₃ •6H ₂ O in water. Adjust pH to 5 using sodium bicarbonate. Maintain reaction for 30	NaFeEDTA•3H₂O (powder).

Starting Material	Key Reagents & Quantities	Procedure Summary	Final Product & Key Indicator
		minutes. Vacuum filter and dry precipitate.	

For a more controlled **two-step synthesis of NaFeEDTA** from basic chemicals [1]:

- **Preparation of Ferric Hydroxide:** Dissolve 10.8 g of FeCl_3 in deionized water and add it to a solution of 4.8 g of NaOH in 100 mL water with vigorous stirring. Filter and wash the precipitate to obtain pure ferric hydroxide.
- **Reaction with EDTA Salt:** Dissolve 16.4 g of Na_2EDTA in 200 mL of deionized water heated to 60–70°C. Add this solution to the ferric hydroxide in a round-bottom flask, adjust the pH to 8, and heat at 100°C for 2 hours. Filter while hot, concentrate the filtrate under reduced pressure, add ethanol to precipitate the product, wash, and dry.

Composition Analysis and Key Metrics

After synthesis, determining the composition and key performance metrics is crucial. The following experimental data will help you evaluate the efficiency and characteristics of Fe(II)EDTA systems.

Table 1: Analytical Methods for NaFeEDTA•3H₂O Composition [1]

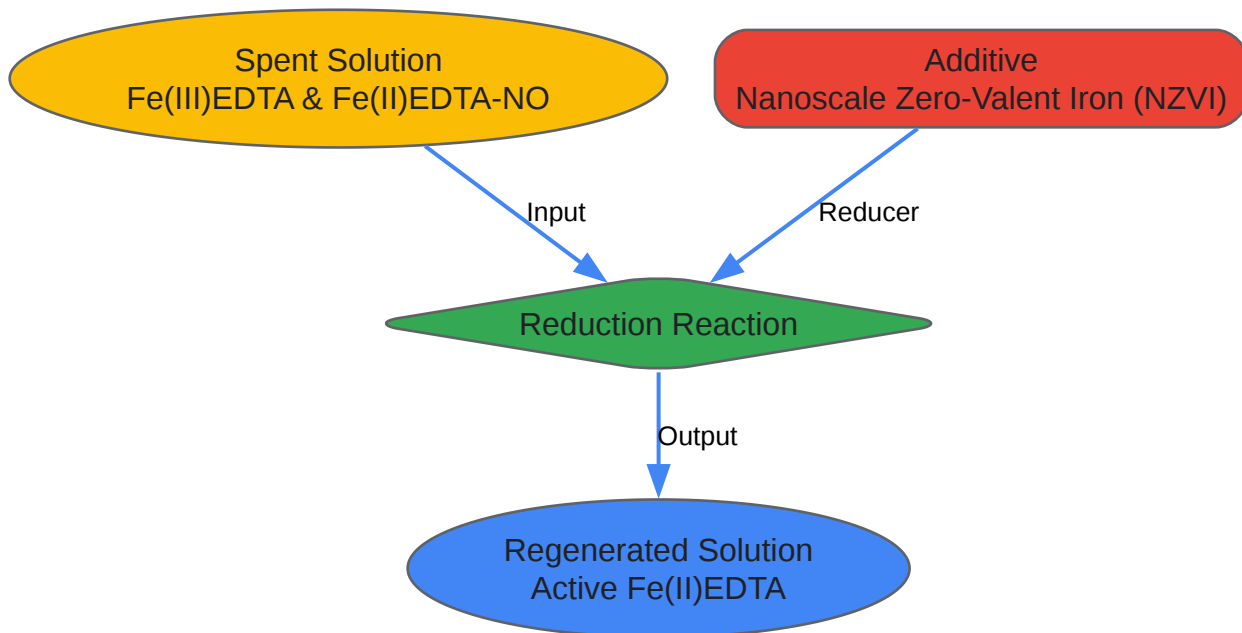
Component	Analytical Method	Procedure Summary
Iron Content	Titration with Potassium Dichromate	Decompose sample with HCl, reduce Fe^{3+} to Fe^{2+} with SnCl_2 , then titrate with $\text{K}_2\text{Cr}_2\text{O}_7$ solution.
EDTA Content	Titration with Lead Standard Solution	Dissolve sample in HCl, pass through cation exchange resin, then titrate with lead standard solution using xylenol orange indicator.
Water of Crystallization	Gravimetric (Volatilization) Method	Heat the product and measure weight loss due to water release.

Table 2: Performance of Fe(II)EDTA in Flue Gas Removal [2]

System Description	Key Operational Conditions	Removal Efficiency
Fe(II)EDTA / Urea Optimal ratio: 0.014 mol/L Fe(II)EDTA : 5% Urea; pH ~8; Temperature: 50-60°C [2]. SO₂ : ~100% NO : >91% (within 80 minutes under optimal conditions) [2]. Thiourea Dioxide (TD) / Fe(II)EDTA Optimal conditions: TD concentration 0.02 mol/L, pH 10.5, Temperature 42°C [3]. NO : Up to 94.3% [3].		

Regeneration of Spent Fe(II)EDTA Solutions

A major challenge in using Fe(II)EDTA is its oxidation to Fe(III)EDTA, which has a lower capacity for NO. Research shows effective regeneration methods are vital for sustained operation [4].



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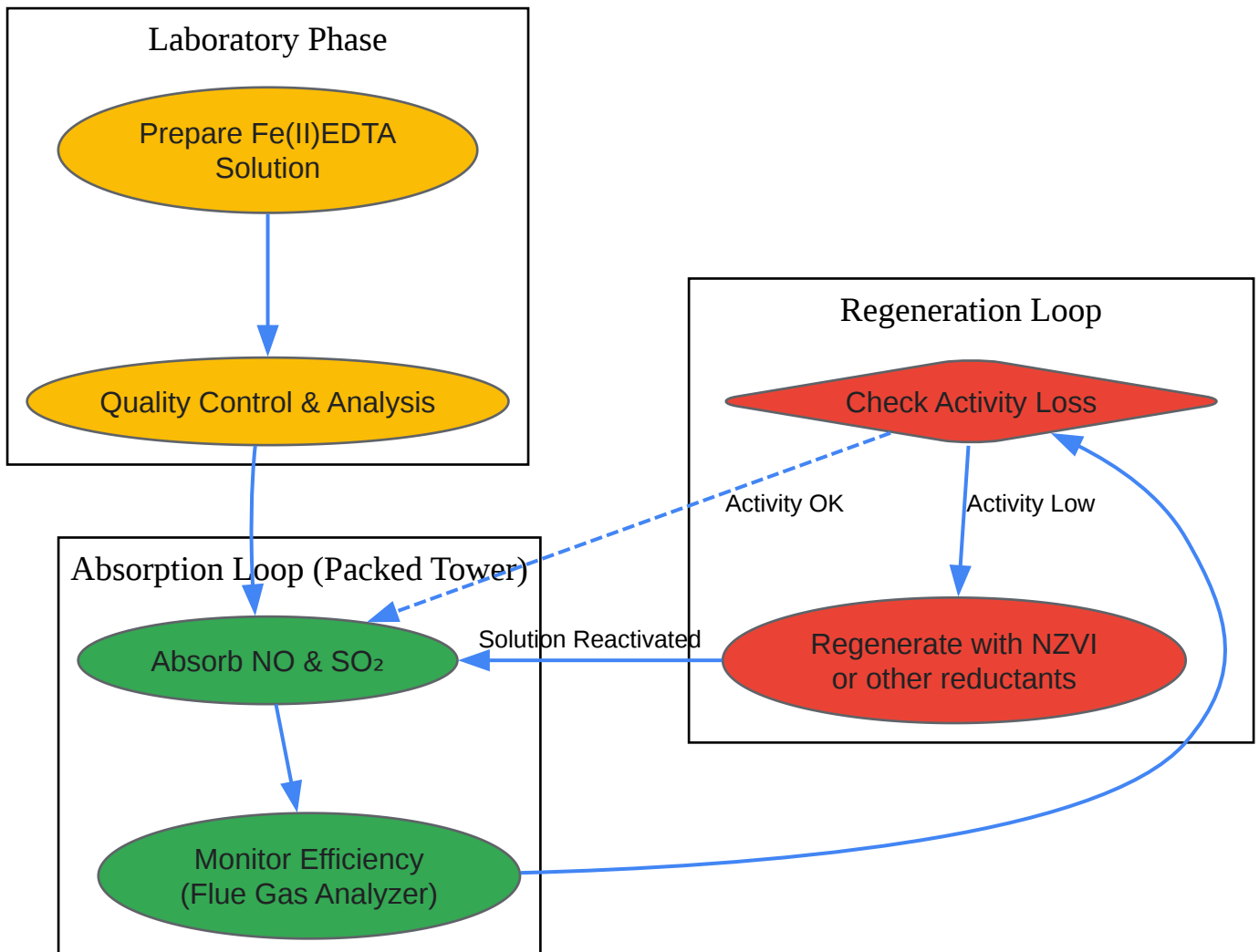
Fe(II)EDTA Regeneration Process [4]

- **High Reactivity of Nanoscale Zero-Valent Iron (NZVI):** NZVI particles synthesized by reducing Fe²⁺ with sodium borohydride (NaBH₄) show a specific surface area of **41 m²/g**, about 25 times larger than commercial iron powder. This high surface area significantly enhances the reduction rate of Fe(III)EDTA back to active Fe(II)EDTA [4].

- Catalyzed Reduction Systems:** Introducing **selenium (Se)** as a catalyst in the Na_2SO_3 / Fe(III)EDTA system can enhance the reduction rate of Fe(III)EDTA by **four times at room temperature (25°C)**. The process involves a reaction-controlled phase transfer catalysis cycle with SeSO_3^{2-} intermediate [5].

Application Workflow in Flue Gas Treatment

The following diagram integrates synthesis, application, and regeneration into a complete workflow for a Fe(II)EDTA-based scrubbing system.



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Fe(II)EDTA Flue Gas Treatment Workflow [1] [2] [4]

I hope this detailed technical guide provides a solid foundation for your research or development work.

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